

Technical Guide: Safety and Handling of Methylthiomcresol-C4-COOH

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Compound of Interest

Compound Name: Methylthiomcresol-C4-COOH

Cat. No.: B12369413

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Disclaimer: This document has been compiled from publicly available data and safety information on structurally related compounds. **Methylthiomcresol-C4-COOH** is a research chemical with limited published safety data. All procedures should be conducted by qualified personnel within a controlled laboratory environment, assuming the compound is hazardous. Users must perform their own risk assessment before use.

Executive Summary

This technical guide provides a detailed overview of the known properties, potential hazards, and recommended handling procedures for **Methylthiomcresol-C4-COOH** (CAS No. 848486-53-3). This compound is classified as a hapten, a small molecule that can elicit an immune response when attached to a protein carrier.[2][3][4] Due to the absence of a comprehensive Safety Data Sheet (SDS), this guide extrapolates potential hazards from its constituent chemical moieties: a substituted cresol (phenol), a thioether (organosulfur compound), and a carboxylic acid. Based on this analysis, **Methylthiomcresol-C4-COOH** should be treated as a potentially toxic, corrosive, and sensitizing substance. Strict adherence to safety protocols, including the use of appropriate Personal Protective Equipment (PPE) and engineering controls, is mandatory.

Chemical and Physical Properties

Limited experimental data is available for **Methylthiomcresol-C4-COOH**. The properties listed below are based on available information and estimations from its chemical structure.

Property	Value / Information	Source / Rationale
CAS Number	848486-53-3	[2][3]
Molecular Formula	C12H16O3S (Assumed)	Structural analysis
Appearance	Solid (Assumed)	Typical for similar organic acids
Solubility	Soluble in DMSO	[3]
Storage	Store at -20°C or -80°C upon receipt. Aliquot to avoid repeated freeze-thaw cycles.	[3]
Chemical Class	Hapten, Phenolic ether, Carboxylic acid, Thioether	[2][3][5]

Hazard Identification and Toxicology Profile

As no specific toxicity data for **Methylthiomcresol-C4-COOH** is available, the hazard profile is inferred from its structural components.

3.1 Summary of Potential Hazards

The compound is presumed to possess hazards associated with m-cresol, organosulfur compounds, and carboxylic acids.

- Acute Toxicity (Oral, Dermal): Assumed to be Toxic if swallowed or in contact with skin, based on the high toxicity of m-cresol.[2][6]
- Skin Corrosion/Irritation: Assumed to be Corrosive, causing severe skin burns and eye damage, a known property of phenolic compounds like m-cresol.[2][6][7]
- Eye Damage: Assumed to cause serious eye damage.[2][7]

- Sensitization: As a hapten, it has the potential to be a skin or respiratory sensitizer upon binding to proteins.[\[4\]](#)[\[5\]](#)
- Environmental Hazard: Potentially harmful to aquatic life with long-lasting effects.[\[2\]](#)

Hazard Class	Classification (Inferred)	Basis for Classification	Citation
Acute Toxicity, Oral	Toxic	Based on m-cresol (Acute Tox. 3)	[2]
Acute Toxicity, Dermal	Toxic	Based on m-cresol (Acute Tox. 3)	[2]
Skin Corrosion	Causes severe skin burns	Based on m-cresol (Skin Corr. 1B)	[2] [6]
Eye Damage	Causes serious eye damage	Based on m-cresol (Eye Dam. 1)	[2]
Sensitization	Potential Sensitizer	Classification as a hapten	[4] [5]

3.2 Toxicological Information on Structural Analogs

- m-Cresol (CAS: 108-39-4): Classified as toxic if swallowed or in contact with skin, and causes severe skin burns and eye damage.[\[2\]](#)[\[6\]](#) It is a combustible liquid.
- Organosulfur Compounds: Toxicity varies widely. Some can be irritants or cytotoxic at high concentrations.[\[8\]](#)[\[9\]](#)[\[10\]](#) Thiophenic acids and aromatic sulfides have shown inhibitory effects on microbial metabolism.[\[11\]](#)
- Carboxylic Acids: Can range from mild irritants to corrosive, depending on structure and concentration. Safe handling generally requires avoiding inhalation and skin contact.[\[12\]](#)[\[13\]](#)

Experimental Protocols and Handling Procedures

All work must be conducted in a designated area within a certified chemical fume hood.[\[14\]](#)[\[15\]](#)

A risk assessment should be completed before any new procedure is initiated.

4.1 Personal Protective Equipment (PPE)

A standard PPE ensemble is required at all times when handling this compound.[\[16\]](#)[\[17\]](#)

PPE Item	Specification	Rationale
Gloves	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Check breakthrough times. Must be inspected before use.	To prevent skin contact with a potentially toxic and corrosive substance. [14]
Eye Protection	Safety goggles with side shields or a full-face shield.	To protect eyes from splashes of a potentially corrosive substance. [7] [14]
Lab Coat	Flame-resistant lab coat, fully buttoned.	To protect skin and personal clothing from contamination.
Footwear	Closed-toe shoes.	Standard laboratory policy to protect feet from spills.

4.2 General Handling and Weighing Protocol

- Preparation: Ensure the chemical fume hood is operational and the work area is decontaminated. Assemble all necessary equipment, including spatulas, weigh paper, and pre-labeled containers.
- Weighing: Conduct all weighing of the solid compound within the fume hood. Use anti-static weigh paper or a boat.
- Solution Preparation: To prepare a stock solution (e.g., in DMSO), add the solvent to the pre-weighed, sealed container using a calibrated pipette.[\[3\]](#) Cap and vortex until fully dissolved.
- Cleanup: Wipe down the balance and work surfaces with an appropriate solvent (e.g., 70% ethanol). Dispose of all contaminated disposables as hazardous waste.
- Post-Handling: Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water after handling.[\[17\]](#)[\[18\]](#)

4.3 Storage

- Store the solid compound and stock solutions in a tightly sealed, clearly labeled container at -20°C or -80°C.[3]
- Store away from strong oxidizing agents, acids, and bases.[2]
- Ensure storage location is secure and accessible only to authorized personnel.[7]

4.4 Spill and Waste Disposal

- Spills: For a small spill, absorb with an inert material (e.g., sand, vermiculite), collect into a sealed container, and dispose of as hazardous chemical waste. Ventilate the area. Do not let the product enter drains.[2]
- Waste Disposal: Dispose of all waste materials (unused compound, contaminated disposables) in accordance with local, state, and federal regulations for hazardous waste.
[16]

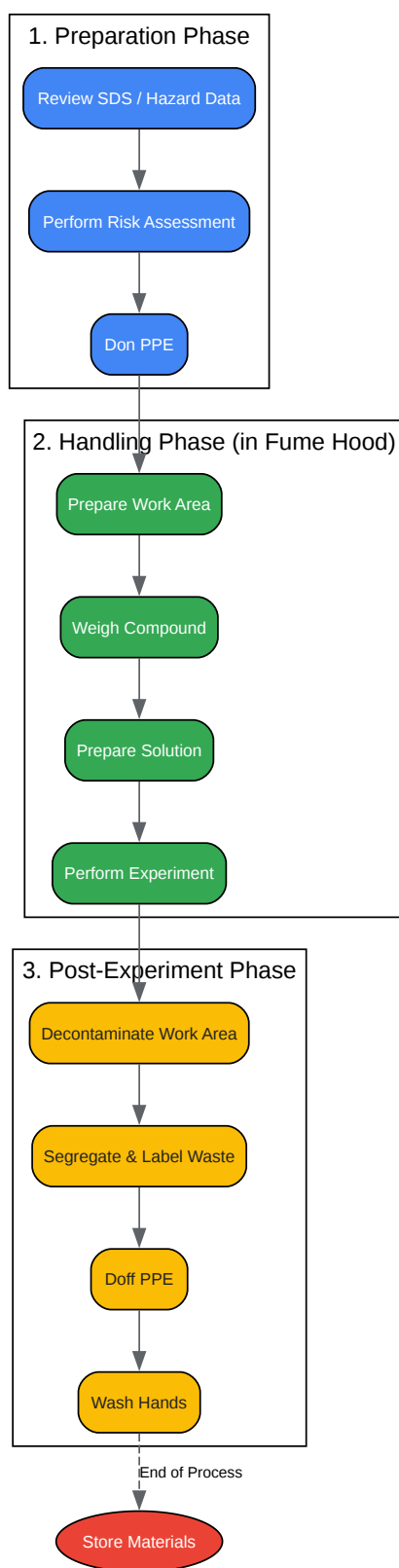
Emergency Procedures

Situation	First Aid / Emergency Response
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with copious amounts of water/shower for at least 15 minutes. Seek immediate medical attention. [2] [7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [2] [7]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give two glasses of water to drink. Seek immediate medical attention. [2]
Fire	Use dry chemical, CO2, or foam extinguishers. Wear self-contained breathing apparatus (SCBA) and full protective gear. [7]

Visualizations

6.1 Workflow for Handling Potentially Hazardous Research Chemicals

The following diagram outlines the standard workflow for safely handling a research chemical of unknown or high toxicity, such as **Methylthiomcresol-C4-COOH**.

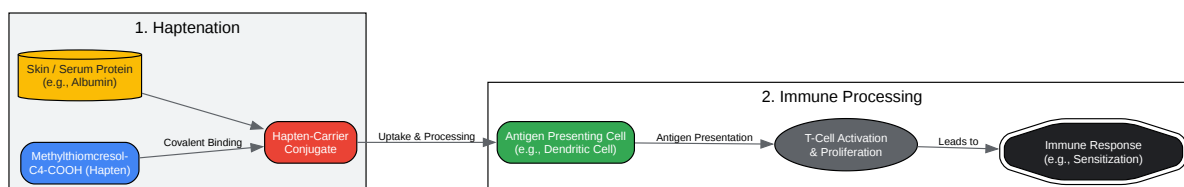


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Standard laboratory workflow for handling potent compounds.

6.2 Hypothetical Mechanism of Action: Hapten-Carrier Formation and Immune Activation

As a hapten, **Methylthiomcresol-C4-COOH** is non-immunogenic by itself. It must first covalently bind to endogenous proteins (carriers) to form a hapten-carrier conjugate, which can then be recognized by the immune system, potentially leading to sensitization.



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Simplified pathway of hapten-induced immune response.

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